

C.I. Disperse Red 19 solubility in organic solvents ethanol acetone

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Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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Basic Properties and Solubility of C.I. Disperse Red 19

The table below summarizes the fundamental physicochemical properties of **C.I. Disperse Red 19**:

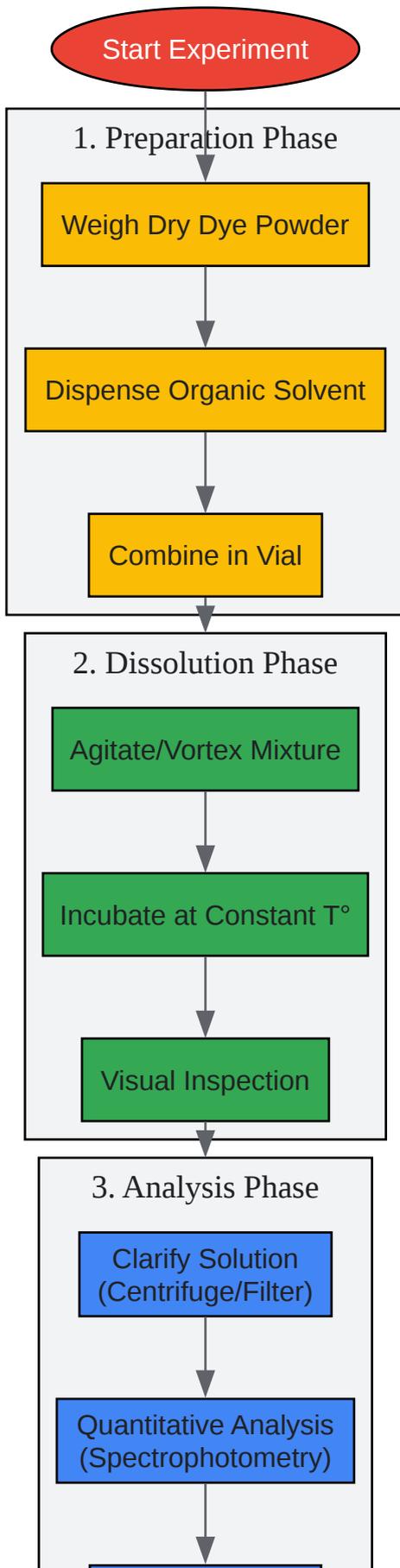
Property	Value	Remarks / Source
CAS Number	2734-52-3	[1] [2] [3]
Molecular Formula	C ₁₆ H ₁₈ N ₄ O ₄	[1] [2] [3]
Molecular Weight	330.34 g/mol	[1] [2] [3]
Physical Form	Dark purple to dark red-brown crystalline powder	[2] [3]
Melting Point	>300 °C	[2]
Solubility in Ethanol	Soluble	[2] [3]
Solubility in Acetone	Soluble	[2] [3]

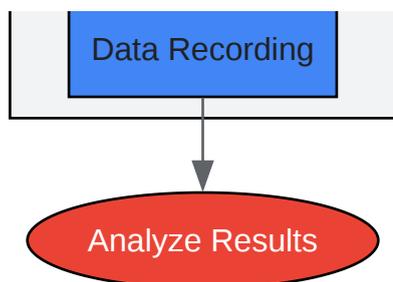
Property	Value	Remarks / Source
Solubility in Benzene	Soluble	[2] [3]
Water Solubility	234.5 µg/L at 25 °C	Very low; indicates hydrophobic nature [2]
λ_{\max}	495 nm	Maximum absorbance wavelength [2]

The solubility in ethanol and acetone is explicitly stated in the chemical property descriptions [2] [3]. This solubility profile is consistent with its classification as a **disperse dye**, which are generally non-ionic and designed to be soluble in organic solvents but not in water [4].

Experimental Workflow for Solubility Assessment

For researchers needing to verify or quantify solubility, the following general protocol can be employed. This workflow outlines the key steps from preparation to data analysis.





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Experimental workflow for solubility assessment.

Detailed Methodology

- **Preparation of Solutions:**

- Prepare a stock solution of Disperse Red 19 in a volatile organic solvent (e.g., acetone) at a known concentration (e.g., 1000 mg/L) [4]. This stock can be used to make serial dilutions for generating a calibration curve.

- **Quantification via Spectrophotometry:**

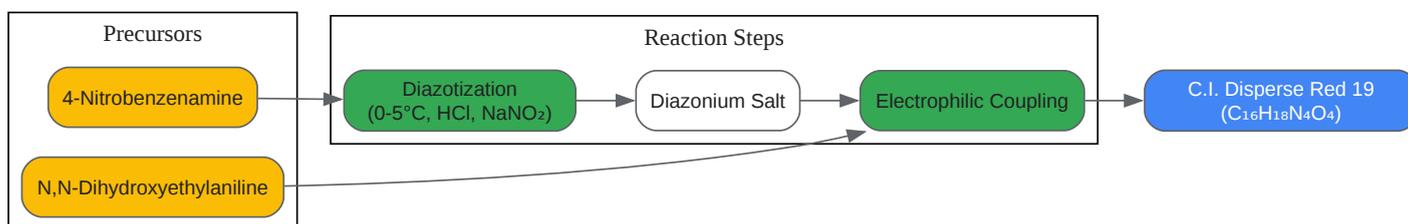
- The maximum absorbance wavelength (λ_{max}) for Disperse Red 19 is **495 nm** [2].
- Prepare standard solutions at various known concentrations (e.g., 5, 10, 20, 40, 60, 80 mg/L) [4].
- Measure the absorbance of each standard at 495 nm using a spectrophotometer (e.g., HACH DR6000) [4] and plot a calibration curve of absorbance versus concentration.

- **Solubility Saturation Protocol:**

- Add an excess amount of Disperse Red 19 powder to a known volume of the solvent under investigation (e.g., ethanol or acetone).
- Agitate the mixture vigorously (e.g., using a magnetic stirrer) and incubate at a constant temperature (e.g., 25°C) to reach equilibrium.
- Clarify a portion of the saturated solution by centrifugation or filtration to remove undissolved particles.
- Dilute the supernatant appropriately and measure its absorbance. Use the calibration curve to determine the saturation concentration.

Molecular Structure and Synthesis

C.I. Disperse Red 19 is synthesized via a classic **diazotization-coupling reaction** [1].



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Synthesis of C.I. Disperse Red 19 via diazotization-coupling.

The synthesis involves two key steps [1]:

- **Diazotization:** 4-Nitrobenzenamine is reacted with nitrous acid (generated in situ from sodium nitrite and hydrochloric acid) at 0-5°C to form a diazonium salt.
- **Coupling:** The electrophilic diazonium salt attacks the electron-rich aromatic ring of N,N-dihydroxyethylaniline, typically at the *para* position, to form the azo bond.

Research Applications and Handling

Beyond its traditional use as a textile dye, Disperse Red 19 has significant advanced applications:

- **Non-Linear Optics (NLO):** It can be incorporated as red side groups in NLO polyesters for potential use in **optical switching devices** [2] [3].
- **Polymer Films:** It bonds with polyurethane to form stable films, suitable for fabricating analog systems [2] [3].

Safety and Handling:

- The available Safety Data Sheet (SDS) signal word is "**Warning**" with hazard statements H302 (Harmful if swallowed) and H317 (May cause an allergic skin reaction) [2].
- Always consult the specific material safety data sheet before conducting any experiments.

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References

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